

Application Notes and Protocols for Controlling Slurry Rheology with Disodium Disilicate

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Compound of Interest

Compound Name: *Disodium disilicate*

Cat. No.: *B077294*

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Introduction

Disodium disilicate, a type of sodium silicate, is a widely used inorganic chemical that serves as a highly effective rheological modifier in various slurry systems. Its primary function is as a deflocculant or dispersant, significantly reducing the viscosity and yield stress of suspensions containing particles prone to agglomeration, such as clays, ceramics, and certain pharmaceutical ingredients. The ability to control slurry rheology is critical in many industrial processes, including slip casting in ceramics, paint and coating formulation, and the manufacturing of pharmaceutical suspensions.[1][2][3]

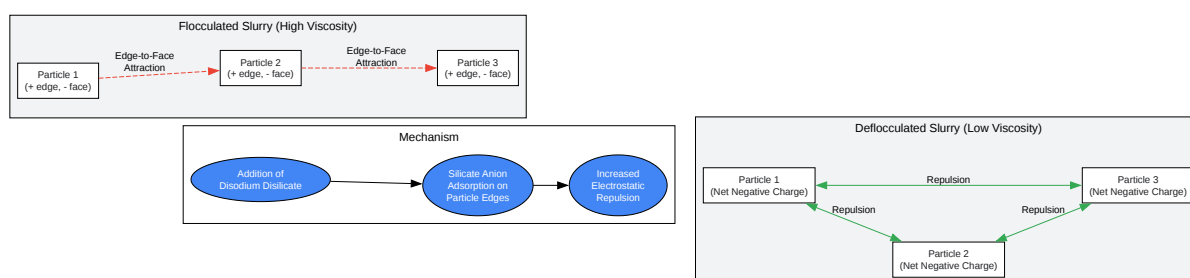
These application notes provide a comprehensive overview of the use of **disodium disilicate** to control slurry properties, including its mechanism of action, quantitative effects on rheology, and detailed experimental protocols for its application and evaluation.

Mechanism of Action

The efficacy of **disodium disilicate** as a deflocculant stems from its ability to alter the surface chemistry of particles in a suspension, leading to increased electrostatic repulsion.[3] In aqueous systems, clay and other mineral particles often possess a net negative charge on their faces and a positive charge on their edges. This charge distribution leads to the formation of a "house of cards" structure, resulting in high viscosity and yield stress.

When **disodium disilicate** is introduced into the slurry, the silicate anions adsorb onto the positively charged edges of the particles, neutralizing them and imparting a net negative charge. This leads to strong repulsive forces between the particles, breaking down the agglomerated structure and allowing the particles to move more freely. The result is a significant decrease in the viscosity and yield stress of the slurry, transforming it from a thick paste to a fluid suspension.

Diagram of Deflocculation Mechanism



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Caption: Mechanism of slurry deflocculation by **disodium disilicate**.

Quantitative Data on Rheological Effects

The addition of **disodium disilicate** has a pronounced effect on the rheological properties of slurries. The optimal concentration of the deflocculant is crucial, as under- or over-dosing can lead to suboptimal viscosity reduction or even flocculation.[4] The following tables summarize the quantitative effects of sodium silicate on the viscosity of different clay and kaolin slurries.

Table 1: Effect of Sodium Silicate on the Viscosity of Kaolin Slurries

Kaolin Type	Water Type	Initial Viscosity (cP)	Sodium Silicate (% w/w)	Final Viscosity (cP)
Kaolin	Deionized Water	640	0.068	23
Kaolin	Potable Water	890	0.092	20
Kaolin	Recycling Water	6200	0.299	18

Table 2: Optimum Sodium Silicate Concentration for Viscosity Reduction in Clay Slips (65% solids)

Clay Type	Optimum Na ₂ SiO ₃ (% by weight)
Konya Clay	0.5
Söğüt Clay	0.6

Data synthesized from multiple sources. The specific viscosity values are dependent on the exact composition of the slurry, particle size, and measurement conditions.

Experimental Protocols

Protocol for Slurry Preparation and Deflocculant Addition

This protocol outlines the steps for preparing a laboratory-scale slurry and evaluating the effect of **disodium disilicate**.

Materials and Equipment:

- Slurry powder (e.g., kaolin, ceramic powder)
- Deionized water
- Disodium disilicate** solution (e.g., 50% w/w)

- Laboratory mixer (e.g., overhead stirrer, planetary mixer)
- Beakers or mixing vessels
- Weighing balance
- Pipettes or burettes

Procedure:

- **Determine Solid Concentration:** Decide on the desired solids loading of the slurry (e.g., 65% by weight).
- **Weigh Materials:** Accurately weigh the required amounts of slurry powder and deionized water.
- **Initial Mixing:** Slowly add the powder to the water while mixing at a moderate speed to avoid clumping.
- **Homogenization:** Continue mixing for a predetermined time (e.g., 30-60 minutes) to ensure the powder is fully wetted and dispersed.
- **Baseline Rheology Measurement:** Take a sample of the untreated slurry to measure its initial rheological properties (see Protocol 4.2).
- **Deflocculant Addition:** Prepare a series of slurry samples with varying concentrations of **disodium disilicate**. Add the **disodium disilicate** solution dropwise to the slurry while continuously mixing. It is recommended to start with a low concentration and incrementally increase it.^[1]
- **Equilibration:** After each addition of **disodium disilicate**, allow the slurry to mix for a sufficient time (e.g., 15-30 minutes) to ensure complete interaction with the particles.
- **Rheological Measurements:** Measure the rheological properties of each sample to determine the effect of the **disodium disilicate** concentration.

Protocol for Rheological Measurement

This protocol describes the general procedure for measuring the viscosity and yield stress of the prepared slurries using a rotational viscometer.

Equipment:

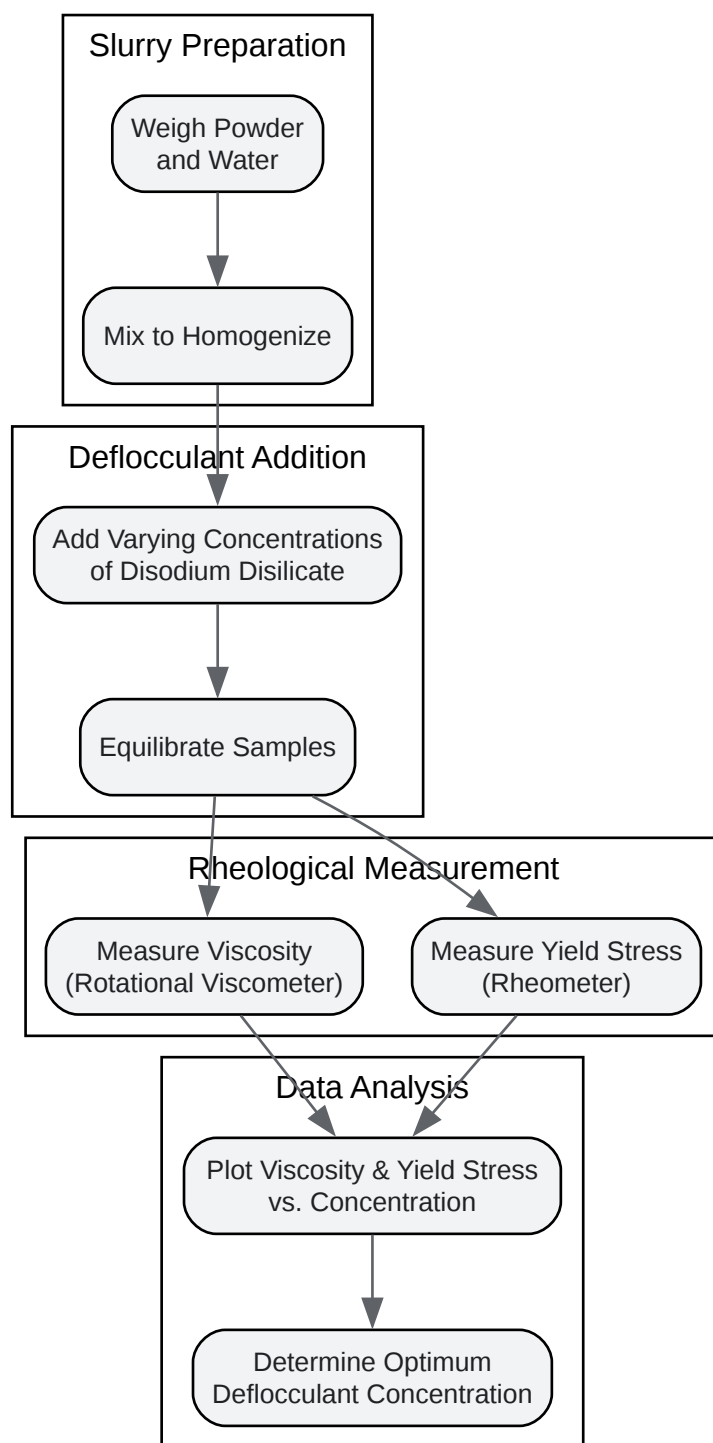
- Rotational viscometer (e.g., Brookfield type or rheometer)
- Appropriate spindle or geometry for the viscometer
- Temperature control unit (water bath or Peltier plate)
- Beakers or sample cups

Procedure:

- **Instrument Setup:** Turn on the viscometer and allow it to warm up. Select the appropriate spindle and rotational speed based on the expected viscosity of the slurry.
- **Sample Loading:** Pour the slurry sample into the sample cup, ensuring the liquid level is correct for the chosen spindle. Avoid introducing air bubbles.
- **Temperature Control:** Equilibrate the sample to the desired measurement temperature (e.g., 25°C), as viscosity is temperature-dependent.
- **Viscosity Measurement:**
 - For a simple viscosity reading, start the spindle rotation and allow the reading to stabilize before recording the value.
 - To create a flow curve (viscosity vs. shear rate), perform a stepped-speed test, recording the viscosity at a range of increasing and then decreasing shear rates. This can also reveal thixotropic behavior.
- **Yield Stress Measurement:**
 - If using a rheometer, a common method is to perform a stress sweep. Gradually increase the applied stress and monitor the resulting strain or strain rate. The yield stress is the point at which the material begins to flow.

- Alternatively, the Bingham model can be fitted to the flow curve data to extrapolate the yield stress.
- Data Analysis: Plot the viscosity and yield stress as a function of the **disodium disilicate** concentration to determine the optimal dosage for the desired rheological properties.

Diagram of Experimental Workflow



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Caption: Experimental workflow for evaluating **disodium disilicate**.

Conclusion

Disodium disilicate is a versatile and cost-effective tool for controlling the rheological properties of a wide range of slurries. By understanding its mechanism of action and systematically evaluating its effects through controlled experiments, researchers and professionals can optimize their slurry formulations to achieve the desired flow behavior for their specific applications. The protocols provided herein offer a standardized approach to this evaluation process, enabling consistent and reproducible results.

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References

- 1. The importance of deflocculants in pottery - Formation potier céramiste professionnel - CAP Tournage [creamik.com]
- 2. academicjournals.org [academicjournals.org]
- 3. Sodium silicate as a dispersing agent in ceramic slips [eureka.patsnap.com]
- 4. Over-Deflocculation in Ceramics: Causes, Symptoms, and Solutions_Foshan Goway New Materials Co., Ltd._Sodium [en.goway-china.com]
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